Understanding the chemical structure of Sorbitan monooctadecanoate

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Compound of Interest	
Compound Name:	*Sorbitan monooctadecanoate*
CAS No.:	*60842-51-5*
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An In-depth Technical Guide to Sorbitan Monooctadecanoate

For Researchers, Scientists, and Drug Development Professionals

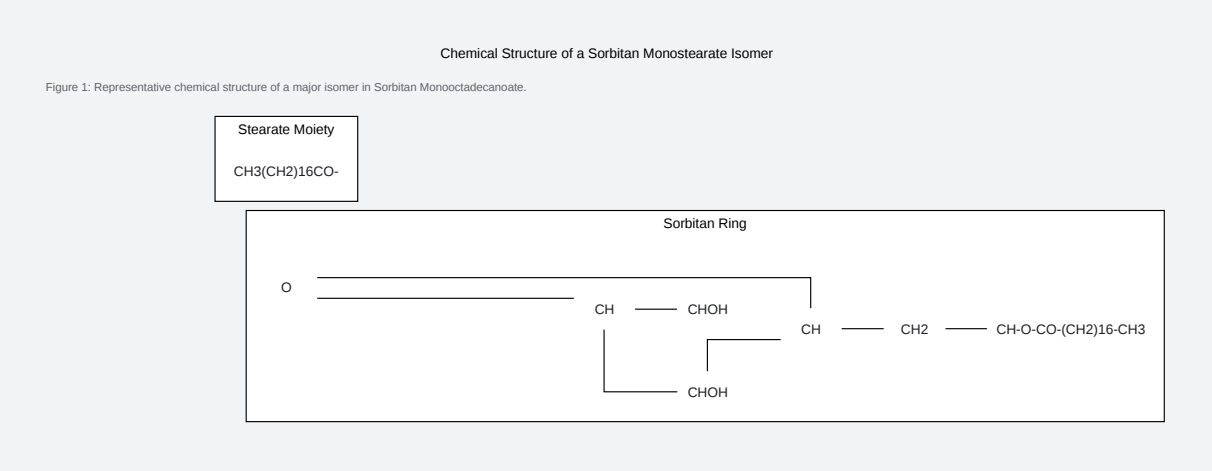
This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **Sorbitan monooctadecanoate**. It is intended for researchers, scientists, and professionals in the field of drug development who are interested in the application of this non-ionic surfactant as an excipient.

Chemical Structure and Identification

Sorbitan monooctadecanoate, also known as sorbitan monostearate or by its commercial name Span™ 60, is a complex mixture of partial esters of stearic acid with sorbitol and its anhydrides (sorbitans).[1] It is a lipophilic and non-ionic surfactant widely used as an emulsifier, stabilizer, and dispersing agent in various industries, including pharmaceuticals, cosmetics, and food.[2]

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The generalized chemical structure of the main component of **Sorbitan monooctadecanoate** is depicted below. The esterification can occur at different hydroxyl positions of the sorbitan ring structure.



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Figure 1: Representative chemical structure of a major isomer in **Sorbitan Monooctadecanoate**.

Synonyms: Sorbitan monostearate, Span 60, Arlacel 60, Sorgen 50.[1]

Physicochemical Properties

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Sorbitan monooctadecanoate is a waxy, white to yellow solid at room temperature. Its key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C24H46O6	[1]
Molecular Weight	430.62 g/mol	[1]
Appearance	White to pale yellow waxy solid	[3]
Melting Point	54-57 °C	[4]
Boiling Point	Decomposes before boiling	[2]
Solubility	Insoluble in water; soluble in ethanol, isopropanol, mineral oil, and vegetable oils.	[4]
HLB Value	4.7	[5]
Acid Value	≤ 10	[4]
Saponification Value	147 - 157	[4]
Hydroxyl Value	235 - 260	[4]

Synthesis and Purification

Sorbitan monooctadecanoate is commercially produced through the esterification of sorbitol and its anhydrides with stearic acid. A common laboratory-scale synthesis involves a two-step process: the dehydration of sorbitol to sorbitan, followed by the esterification with stearic acid.

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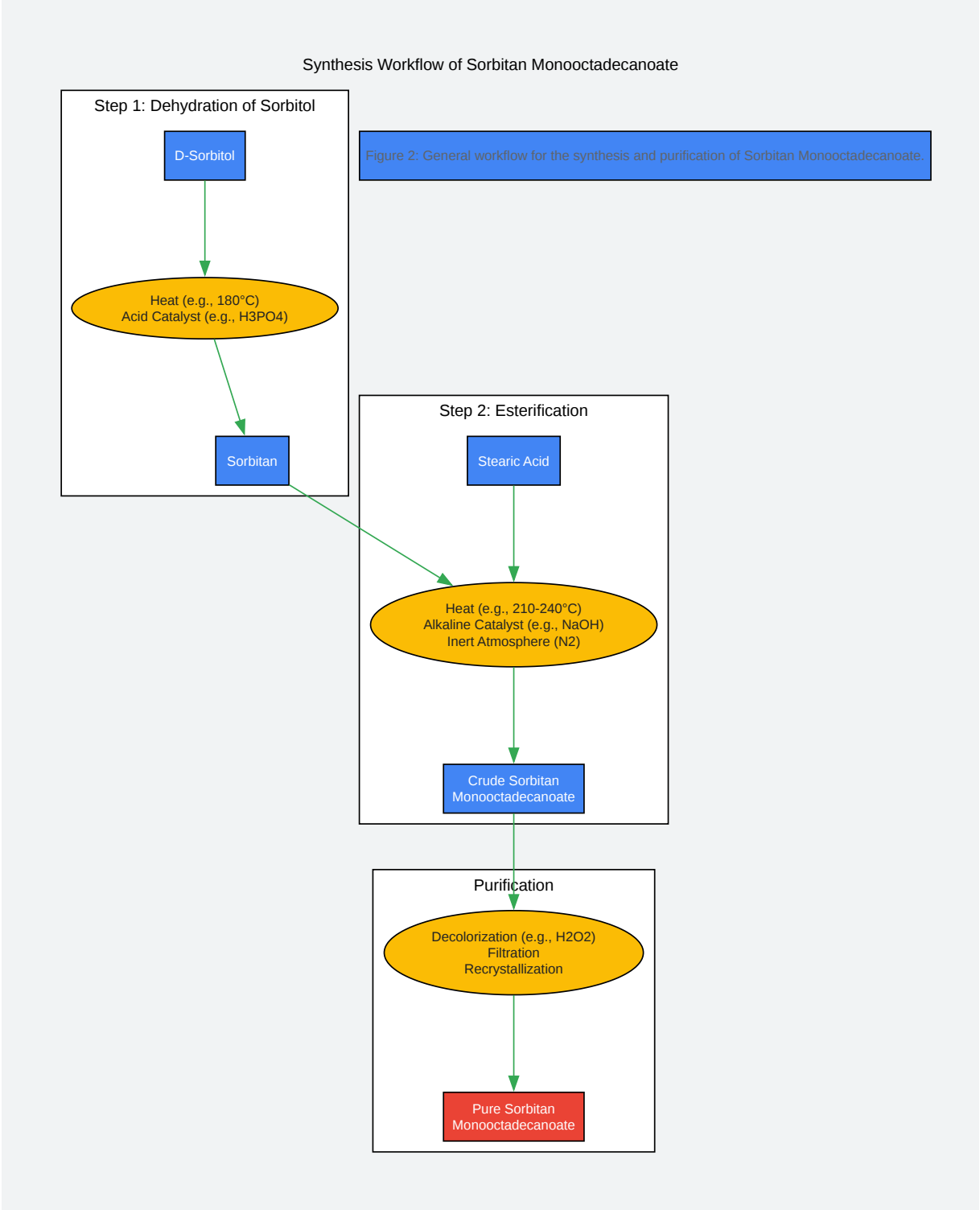


Figure 2: General workflow for the synthesis and purification of Sorbitan Monooctadecanoate.

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Figure 2: General workflow for the synthesis and purification of **Sorbitan Monooctadecanoate**.

Experimental Protocol for Synthesis

This protocol describes a general laboratory procedure for the synthesis of **Sorbitan monooctadecanoate**.

Step 1: Dehydration of Sorbitol to Sorbitan[6]

- To a reaction flask equipped with a mechanical stirrer, thermometer, and a vacuum distillation setup, add D-sorbitol.
- Add a catalytic amount of a strong acid, such as phosphoric acid (H_3PO_4).
- Heat the mixture under reduced pressure to approximately 180°C.
- Water of condensation will be removed by distillation. The reaction is monitored by measuring the amount of water collected.
- Once the theoretical amount of water is removed, cool the reaction mixture to obtain crude sorbitan.

Step 2: Esterification of Sorbitan with Stearic Acid[7][8]

- To the flask containing the crude sorbitan, add stearic acid. The molar ratio of stearic acid to sorbitol is typically around 1:1 to 1.3:1.
- Add a catalytic amount of an alkaline catalyst, such as sodium hydroxide (NaOH).
- Heat the mixture to 210-240°C under a nitrogen atmosphere to prevent oxidation.
- Maintain the temperature and stir the reaction mixture for several hours. The progress of the reaction can be monitored by measuring the acid value of the mixture.
- Once the acid value reaches the desired level (typically below 10), the reaction is considered complete.
- Cool the crude **Sorbitan monooctadecanoate** for purification.

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Experimental Protocol for Purification

The crude product from the synthesis contains colored impurities and unreacted starting materials. A typical purification procedure is as follows:

Decolorization and Filtration[7]

- Cool the crude reaction mixture to around 95-100°C.
- Slowly add a small amount of hydrogen peroxide (H_2O_2) solution to decolorize the product. Stir for 1-2 hours.
- Allow any tar-like byproducts to settle.
- Filter the hot mixture to remove the catalyst and other solid impurities.

Recrystallization[9][10][11][12]

- Dissolve the filtered product in a suitable hot solvent, such as ethanol or a mixture of isopropanol and toluene.
- Allow the solution to cool slowly to room temperature to induce crystallization.
- Further cool the mixture in an ice bath to maximize the yield of crystals.
- Collect the crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold solvent to remove residual impurities.
- Dry the purified crystals under vacuum.

Analytical Characterization

Several analytical techniques are employed to confirm the identity and purity of **Sorbitan monooctadecanoate**.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.

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Experimental Protocol for ATR-FTIR Analysis[13][14]

- Sample Preparation: Place a small amount of the solid **Sorbitan monooctadecanoate** sample directly onto the diamond crystal of the Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Record the spectrum in the mid-infrared range (typically 4000-400 cm^{-1}). Acquire a background spectrum of the empty ATR crystal prior to sample analysis.
- Data Analysis: Identify the characteristic absorption bands. Key expected peaks include:
  - ~3400 cm^{-1} (broad): O-H stretching of the hydroxyl groups.
  - ~2917 cm^{-1} and ~2849 cm^{-1}: C-H stretching of the long alkyl chain.
  - ~1735 cm^{-1}: C=O stretching of the ester group.
  - ~1170 cm^{-1}: C-O stretching of the ester group.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H and ^{13}C NMR spectroscopy are powerful tools for the structural elucidation of **Sorbitan monooctadecanoate**.

Experimental Protocol for ^{1}H and ^{13}C NMR Analysis[15][16][17]

- Sample Preparation: Dissolve approximately 10-20 mg of the sample in a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in an NMR tube.
- ^{1}H NMR Data Acquisition:
  - Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
  - Typical parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to obtain a good signal-to-noise ratio.
  - Expected signals include multiplets in the region of 3.4-5.0 ppm corresponding to the protons of the sorbitan moiety, a triplet around 0.88 ppm for the terminal methyl group of

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the stearate chain, and a broad multiplet around 1.25 ppm for the methylene protons of the alkyl chain.

- ^{13}C NMR Data Acquisition:
  - Acquire the spectrum using a proton-decoupled pulse sequence.
  - Longer relaxation delays (e.g., 5-10 seconds) may be necessary for quantitative analysis due to the long relaxation times of quaternary carbons and the ester carbonyl.
  - Characteristic signals are expected for the ester carbonyl carbon (~174 ppm), carbons of the sorbitan ring (60-85 ppm), and the carbons of the stearate alkyl chain (14-34 ppm).

High-Performance Liquid Chromatography (HPLC)

HPLC is used to assess the purity of **Sorbitan monooctadecanoate** and to quantify the distribution of mono-, di-, and triesters.[18][19][20][21]

Experimental Protocol for HPLC Analysis

- Mobile Phase: A common mobile phase for reversed-phase HPLC is a gradient of acetonitrile and water or isopropanol and water.
- Column: A C18 column is typically used.
- Sample Preparation: Dissolve a known concentration of the sample in the initial mobile phase composition or a suitable organic solvent.
- Detection: A Refractive Index (RI) detector or an Evaporative Light Scattering Detector (ELSD) is often used as **Sorbitan monooctadecanoate** lacks a strong UV chromophore.
- Analysis: The retention times and peak areas are used to identify and quantify the different ester components in the mixture.

Applications in Drug Development

Sorbitan monooctadecanoate is a versatile excipient in pharmaceutical formulations, primarily due to its emulsifying and solubilizing properties.

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Topical Drug Delivery: Organogels

Sorbitan monooctadecanoate can act as an organogelator, forming thermoreversible gels with various organic solvents, including pharmaceutically acceptable oils.[22][23] These organogels can serve as matrices for the controlled release of topical drugs.

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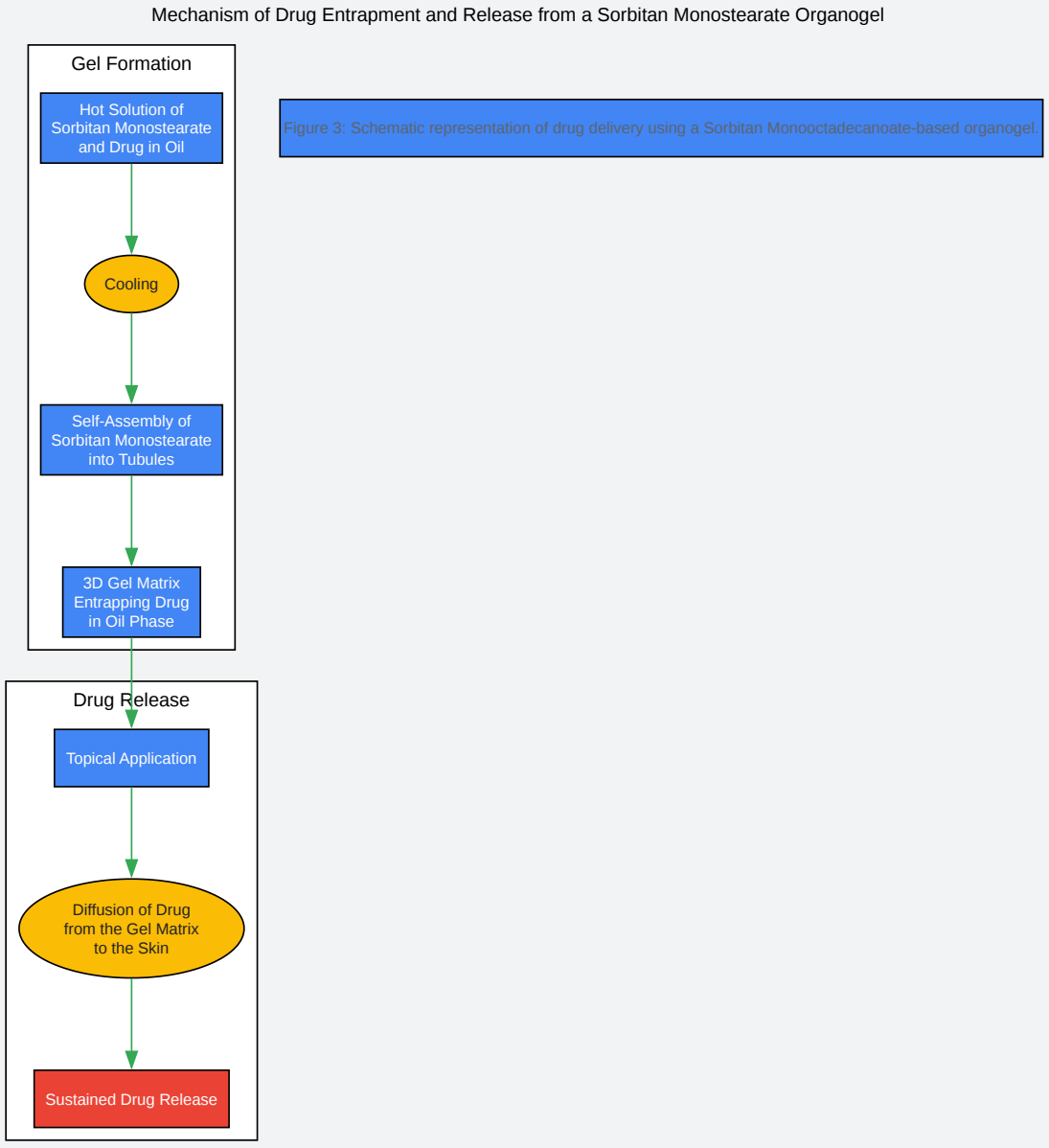


Figure 3: Schematic representation of drug delivery using a Sorbitan Monooctadecanoate-based organogel.

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Figure 3: Schematic representation of drug delivery using a **Sorbitan Monooctadecanoate**-based organogel.

The gelation mechanism involves the self-assembly of Sorbitan monostearate molecules into a three-dimensional network of tubules upon cooling a hot solution. This network immobilizes the organic solvent, entrapping the drug within the gel matrix. The release of the drug is typically diffusion-controlled, providing a sustained release profile.[24]

Vesicular Drug Delivery: Niosomes

Sorbitan monooctadecanoate is a key component in the formation of niosomes, which are non-ionic surfactant-based vesicles.[2][4][25] Niosomes are analogous to liposomes and can encapsulate both hydrophilic and lipophilic drugs, enhancing their stability and bioavailability.

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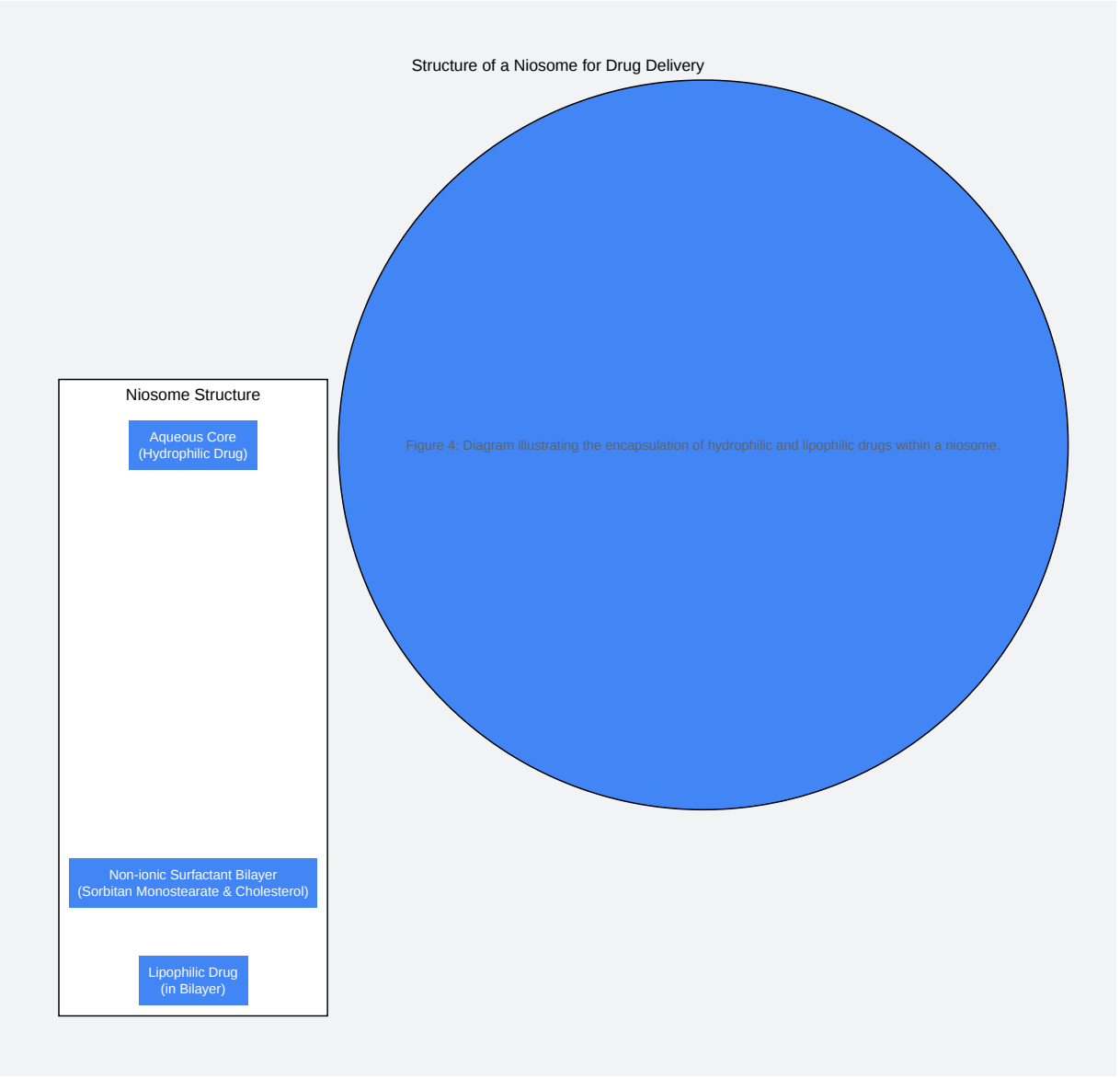


Figure 4: Diagram illustrating the encapsulation of hydrophilic and lipophilic drugs within a niosome.

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Figure 4: Diagram illustrating the encapsulation of hydrophilic and lipophilic drugs within a niosome.

In niosome formulations, Sorbitan monostearate, often in combination with cholesterol to improve stability, forms a bilayer structure that encloses an aqueous core.[3][5] Hydrophilic drugs can be entrapped in the aqueous core, while lipophilic drugs can be incorporated within the bilayer. Niosomes have been investigated for various routes of administration, including oral, transdermal, and parenteral delivery.[4]

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